

Application Note: Electrochemical Detection of 3-Aminobenzoic Acid

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Compound of Interest

Compound Name: 3-Aminobenzoic Acid

Cat. No.: B045947

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Introduction

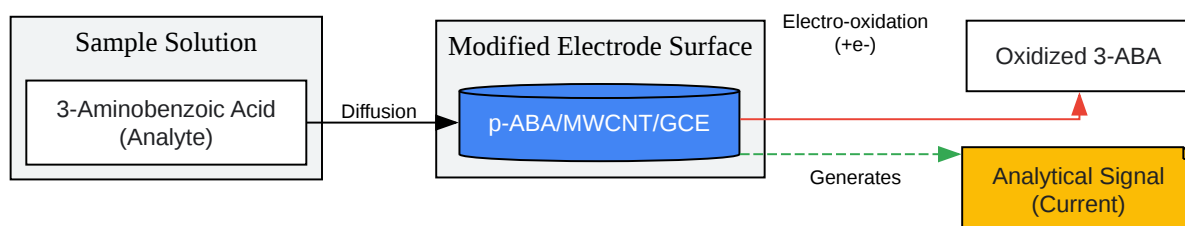
3-Aminobenzoic acid (3-ABA) is an important isomer of aminobenzoic acid, utilized as a building block in the synthesis of various pharmaceuticals, dyes, and polymers. Its detection and quantification are crucial for quality control in manufacturing processes and for monitoring in biological and environmental samples. This application note details a sensitive and selective electrochemical method for the determination of 3-ABA using a glassy carbon electrode (GCE) modified with a poly(p-aminobenzoic acid)/multi-walled carbon nanotube (p-ABA/MWCNT) composite film.

The principle of detection is based on the electro-oxidation of the amino group on the 3-ABA molecule at the surface of the modified electrode. The MWCNTs enhance the electrode's active surface area and electrical conductivity, while the electropolymerized p-ABA film provides a recognition layer, improving the sensitivity and selectivity of the measurement. Differential Pulse Voltammetry (DPV) is employed for quantitative analysis due to its excellent sensitivity and ability to discriminate against background currents.

Signaling Pathway and Detection Mechanism

The electrochemical detection of **3-Aminobenzoic acid** at the modified electrode surface involves a diffusion-controlled oxidation process. The amino group ($-NH_2$) of 3-ABA is oxidized, resulting in a measurable electrical current that is proportional to the concentration of 3-ABA in

the sample. The p-ABA/MWCNT composite film facilitates this electron transfer, leading to an enhanced analytical signal compared to a bare electrode.



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Caption: Electrochemical oxidation of **3-Aminobenzoic acid** at the modified electrode surface.

Experimental Protocols

Materials and Reagents

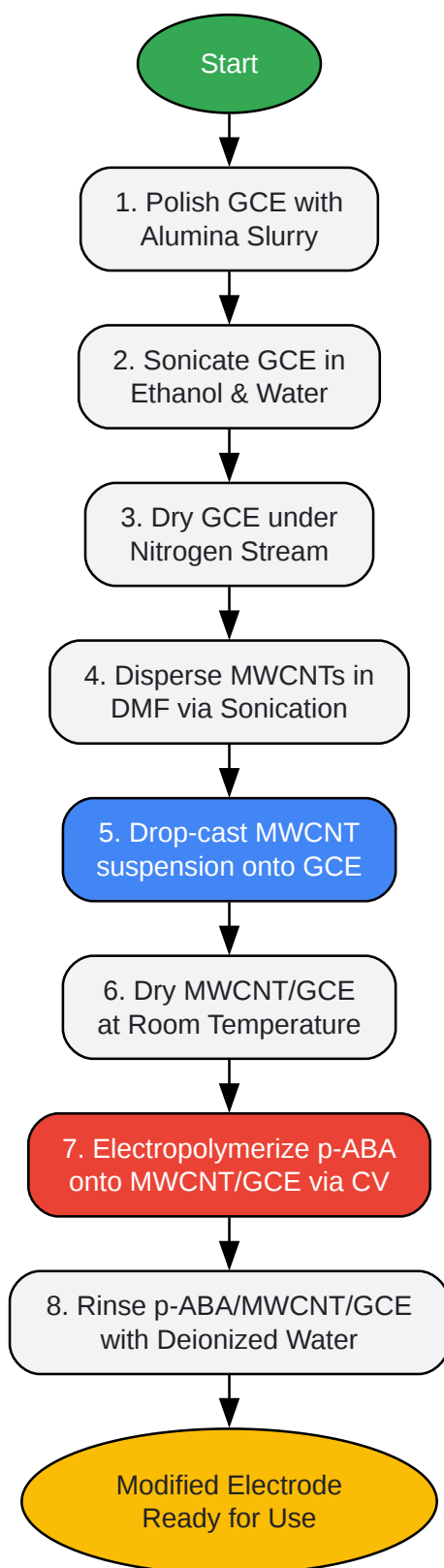
- **3-Aminobenzoic acid** (analytical standard)
- p-Aminobenzoic acid (monomer for electropolymerization)
- Multi-walled carbon nanotubes (MWCNTs)
- N,N-Dimethylformamide (DMF)
- Phosphate buffer saline (PBS, 0.1 M)
- Potassium ferricyanide ($K_3[Fe(CN)_6]$)
- Potassium chloride (KCl)
- Glassy carbon electrodes (GCE)
- Alumina slurry (for polishing)

Instrumentation

- Potentiostat/Galvanostat with a three-electrode cell setup (Working Electrode: GCE or modified GCE; Reference Electrode: Ag/AgCl; Counter Electrode: Platinum wire)
- Sonication bath
- Scanning Electron Microscope (SEM) for surface characterization

Electrode Preparation and Modification Workflow

The preparation of the p-ABA/MWCNT modified GCE involves a sequential process of cleaning, MWCNT casting, and electropolymerization of p-ABA.



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Caption: Workflow for the preparation of the p-ABA/MWCNT modified GCE.

Detailed Protocol for Electrode Modification:

- **GCE Polishing:** A bare GCE is polished to a mirror-like finish using 0.05 μm alumina slurry on a polishing pad.
- **Cleaning:** The polished electrode is sonicated in ethanol and deionized water for 5 minutes each to remove any residual alumina and contaminants.
- **Drying:** The cleaned GCE is dried under a gentle stream of nitrogen.
- **MWCNT Suspension Preparation:** 1 mg of MWCNTs is dispersed in 1 mL of DMF by sonicating for 30 minutes to obtain a homogeneous suspension.
- **MWCNT Casting:** A 5 μL aliquot of the MWCNT suspension is drop-casted onto the surface of the pre-cleaned GCE and allowed to dry at room temperature.
- **Electropolymerization of p-ABA:** The MWCNT/GCE is immersed in a 0.1 M PBS (pH 7.0) solution containing 100 μM p-ABA. The electropolymerization is carried out by cycling the potential between -0.3 V and 1.5 V for 30 cycles at a scan rate of 100 mV/s.[1]
- **Final Rinse:** After electropolymerization, the resulting p-ABA/MWCNT/GCE is rinsed thoroughly with deionized water to remove any unreacted monomer.

Electrochemical Characterization of the Modified Electrode

The successful modification of the electrode surface is confirmed using Cyclic Voltammetry (CV) and Electrochemical Impedance Spectroscopy (EIS) in a solution containing 1.0 mM $[\text{Fe}(\text{CN})_6]^{3-}/4-$ in 0.1 M KCl.[2][3] A significant increase in the peak current and a decrease in the charge transfer resistance are expected for the modified electrode compared to the bare GCE.[1]

Electrochemical Detection of 3-Aminobenzoic Acid

- **Preparation of Standard Solutions:** A stock solution of 3-ABA (10 mM) is prepared in 0.1 M PBS (pH 7.0). A series of standard solutions with decreasing concentrations are prepared by serial dilution.

- **DPV Measurement:** The p-ABA/MWCNT/GCE is immersed in the electrochemical cell containing the 3-ABA standard solution. The DPV measurement is performed by scanning the potential from 0.2 V to 1.0 V with a pulse amplitude of 50 mV and a pulse width of 50 ms.
- **Calibration Curve:** The peak oxidation current is recorded for each standard solution. A calibration curve is constructed by plotting the peak current versus the concentration of 3-ABA.
- **Sample Analysis:** For real sample analysis, the sample is appropriately diluted with 0.1 M PBS (pH 7.0) and the DPV measurement is carried out under the same conditions. The concentration of 3-ABA in the sample is determined from the calibration curve.

Data Presentation

The performance of the p-ABA/MWCNT/GCE for the detection of 3-ABA is summarized in the table below. These values are representative of typical performance for similar electrochemical sensors.

Parameter	Value
Linear Range	0.1 μM - 100 μM
Limit of Detection (LOD)	0.03 μM (S/N = 3)
Sensitivity	1.5 $\mu\text{A}/\mu\text{M}\cdot\text{cm}^2$
Response Time	< 5 seconds
Working Potential	~ 0.65 V vs. Ag/AgCl
pH of Supporting Electrolyte	7.0 (0.1 M PBS)
Repeatability (RSD, n=5)	3.2%
Reproducibility (RSD, n=5)	4.5%

Conclusion

This application note provides a detailed protocol for the fabrication of a p-ABA/MWCNT modified glassy carbon electrode and its application for the sensitive and selective

electrochemical detection of **3-Aminobenzoic acid**. The described method offers a simple, rapid, and cost-effective alternative to traditional analytical techniques, making it suitable for a wide range of applications in pharmaceutical and chemical analysis. The enhanced performance of the modified electrode is attributed to the synergistic effects of the high surface area and conductivity of MWCNTs and the recognition capabilities of the electropolymerized p-ABA film.

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References

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- 2. mdpi.com [mdpi.com]
- 3. Voltammetric Sensor Based on the Poly(p-aminobenzoic Acid) for the Simultaneous Quantification of Aromatic Aldehydes as Markers of Cognac and Brandy Quality - PubMed [pubmed.ncbi.nlm.nih.gov]
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